

Application Notes and Protocols: Dihydroxyacetone in Cell Culture Media

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Compound of Interest

Compound Name: Dihydroxyacetone

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These application notes provide a comprehensive overview of the use of **dihydroxyacetone** (DHA) in cell culture media. This document details its mechanism of action, summarizes its effects on various cell lines, and provides detailed protocols for its application in experimental settings.

Introduction

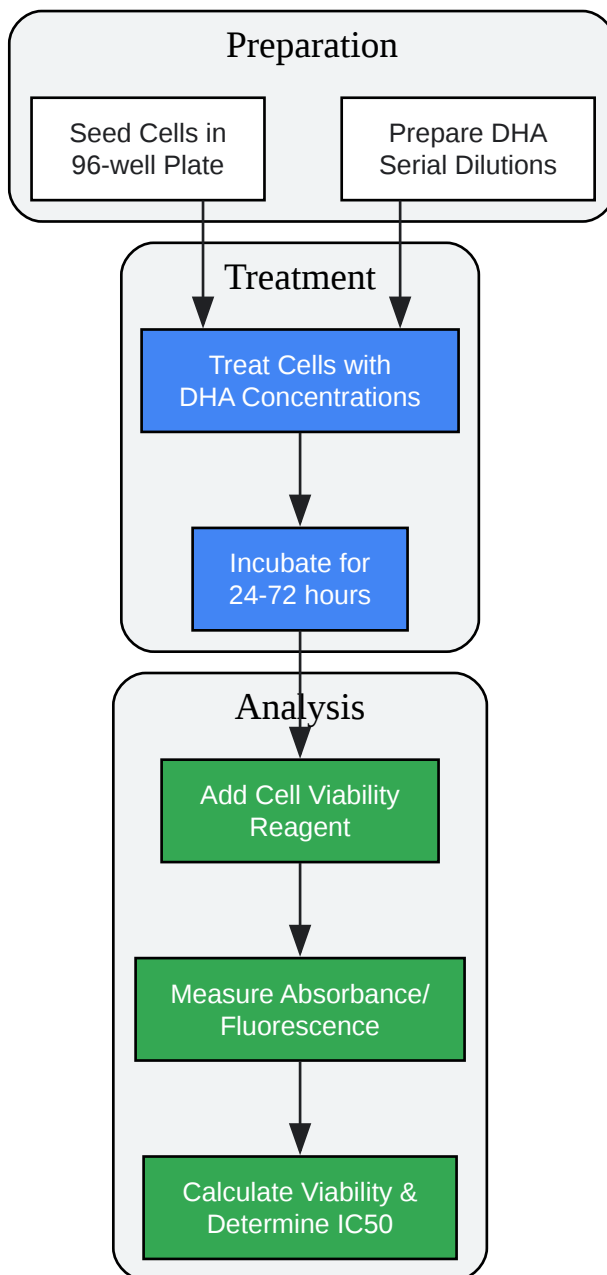
Dihydroxyacetone (DHA) is the simplest ketose sugar and is a precursor to **dihydroxyacetone** phosphate (DHAP), a key intermediate in glycolysis.[1][2][3] While commonly known as the active ingredient in sunless tanning products, recent research has highlighted its potential applications in cell culture as a tool to modulate and study cellular metabolism.[3][4] Once absorbed by cells, DHA is phosphorylated to DHAP and can enter several metabolic pathways, including glycolysis and gluconeogenesis.[4] This property makes it a valuable compound for investigating nutrient sensing, metabolic stress, and cellular bioenergetics.

Mechanism of Action and Signaling Pathways

DHA's primary mechanism of action in cell culture is its conversion to DHAP, which directly influences cellular metabolism and signaling.[3]

1. Modulation of the mTORC1 Signaling Pathway:

The mTOR Complex 1 (mTORC1) is a central regulator of cell growth, proliferation, and metabolism, responding to nutrient availability, including glucose.^[1] Studies have shown that DHAP is a key metabolite that signals glucose availability to mTORC1.^{[1][5][6]} The synthesis of DHAP from exogenous DHA can be sufficient to activate mTORC1, even in the absence of glucose.^{[1][5]} This makes DHA a useful tool for dissecting the mTORC1 signaling cascade and for studying cellular responses to nutrient signals independent of glucose uptake.



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- To cite this document: BenchChem. [Application Notes and Protocols: Dihydroxyacetone in Cell Culture Media]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048652#dihydroxyacetone-applications-in-cell-culture-media]

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